

Application Notes and Protocols for Immunohistochemical Staining of CYP4Z1

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Compound of Interest

Compound Name: Cyp4Z1-IN-1

Cat. No.: B11932513

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These application notes provide a detailed protocol for the immunohistochemical (IHC) detection of Cytochrome P450 Family 4 Subfamily Z Member 1 (CYP4Z1) in formalin-fixed, paraffin-embedded (FFPE) tissue sections. This protocol is intended for researchers, scientists, and drug development professionals investigating the expression and localization of CYP4Z1 in various tissues, particularly in the context of cancer research.

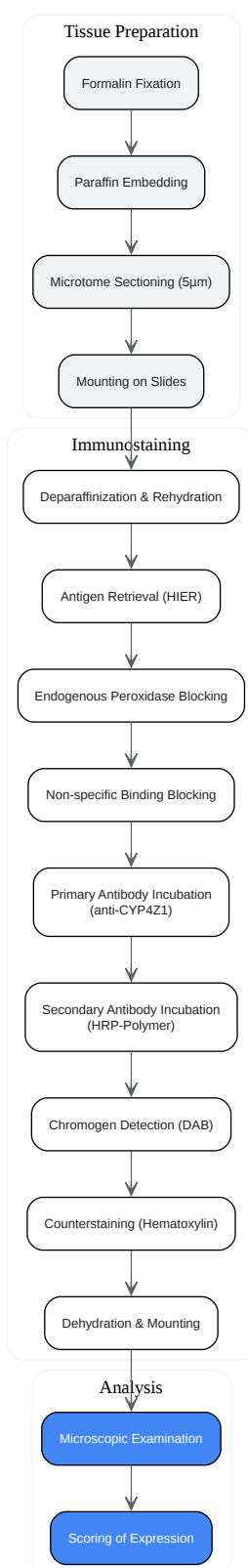
Introduction

CYP4Z1 is a member of the cytochrome P450 superfamily of enzymes, which are involved in the metabolism of various endogenous and exogenous compounds.[1][2] This particular enzyme is of significant interest in oncology as it is overexpressed in several types of cancer, including breast, ovarian, colon, and cervical cancer, while showing limited expression in corresponding normal tissues.[3][4][5][6][7] The overexpression of CYP4Z1 has been associated with poor prognosis, late-stage disease, and lymph node metastasis in some cancers.[4][6] Functionally, CYP4Z1 is involved in fatty acid metabolism and has been shown to catalyze the hydroxylation of lauric and myristic acids.[6][8] It is also implicated in the metabolism of arachidonic acid to 20-hydroxyeicosatetraenoic acid (20-HETE), a signaling molecule that can promote tumor growth and angiogenesis.[2][6]

These characteristics make CYP4Z1 a potential biomarker for cancer diagnosis and prognosis, as well as a promising therapeutic target.[1] Immunohistochemistry is a powerful technique to visualize the in-situ expression and localization of CYP4Z1 protein in tissue samples, providing valuable insights into its role in pathology.

Experimental Workflow

The following diagram outlines the major steps in the immunohistochemistry protocol for CYP4Z1 detection.

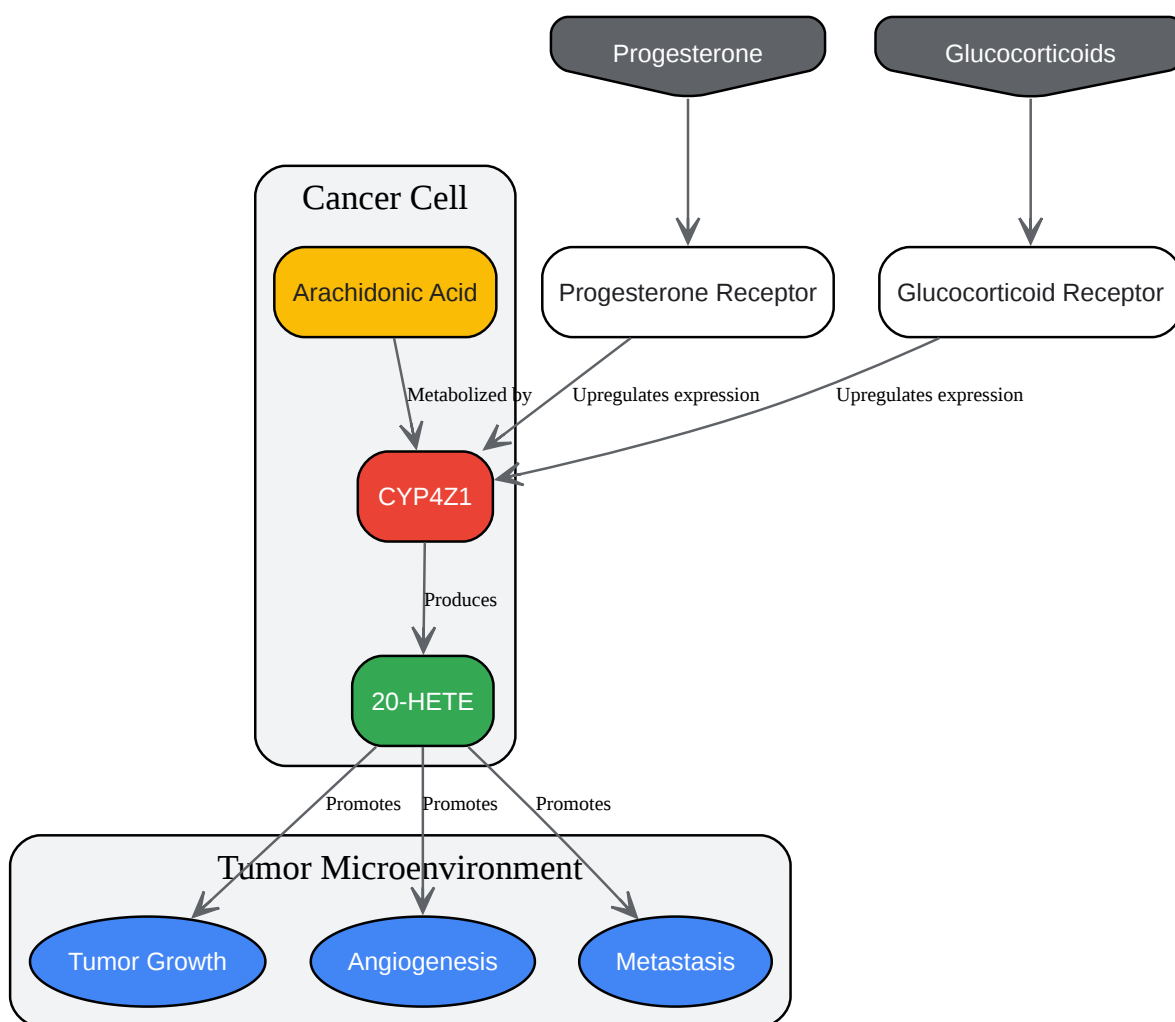


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Caption: Immunohistochemistry workflow for CYP4Z1 detection.

Signaling Pathway of CYP4Z1 in Cancer

The diagram below illustrates the proposed signaling pathway of CYP4Z1 in promoting cancer progression.



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